

Personal protective equipment for handling 3-(4-Chlorobutyl)oxolane

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Compound of Interest

Compound Name: 3-(4-Chlorobutyl)oxolane

Cat. No.: B15253621

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Essential Safety and Handling Guide for 3-(4-Chlorobutyl)oxolane

This guide provides immediate safety, operational, and disposal protocols for handling **3-(4-Chlorobutyl)oxolane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Summary

3-(4-Chlorobutyl)oxolane is a flammable liquid and vapor that can cause significant health effects. It is harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage.^[1] Adherence to proper safety protocols is critical to minimize exposure and ensure a safe working environment.

Hazard Classification	Category	GHS Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor ^[1]
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed ^[1]
Skin irritation	Category 2	H315: Causes skin irritation ^[1]
Serious eye damage	Category 1	H318: Causes serious eye damage ^[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory procedures should be conducted to determine the appropriate level of PPE.^[2] However, the following provides a baseline for handling **3-(4-Chlorobutyl)oxolane**:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are mandatory.^[2] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.^{[3][4][5]}
- **Hand Protection:** Chemical-resistant gloves are required. While disposable nitrile gloves may be suitable for incidental contact, butyl rubber or other gloves with high resistance to halogenated and aromatic organic solvents should be considered for prolonged or direct contact.^{[2][3]} Always inspect gloves for degradation or punctures before use.
- **Body Protection:** A flame-resistant lab coat is recommended. For operations with a significant splash risk, a chemical-resistant apron should be worn over the lab coat.^{[2][5]}
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If engineering controls are insufficient to maintain exposure below acceptable limits, respiratory protection may be necessary.^[4]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **3-(4-Chlorobutyl)oxolane** inside a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the work area.^[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.^[1]

Work Practices:

- Keep the container tightly closed when not in use.^[1]

- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[6\]](#)
- Use only non-sparking tools.[\[1\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, well-ventilated place away from heat, sparks, open flames, and hot surfaces.
[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed in a dry area.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

Emergency Procedures

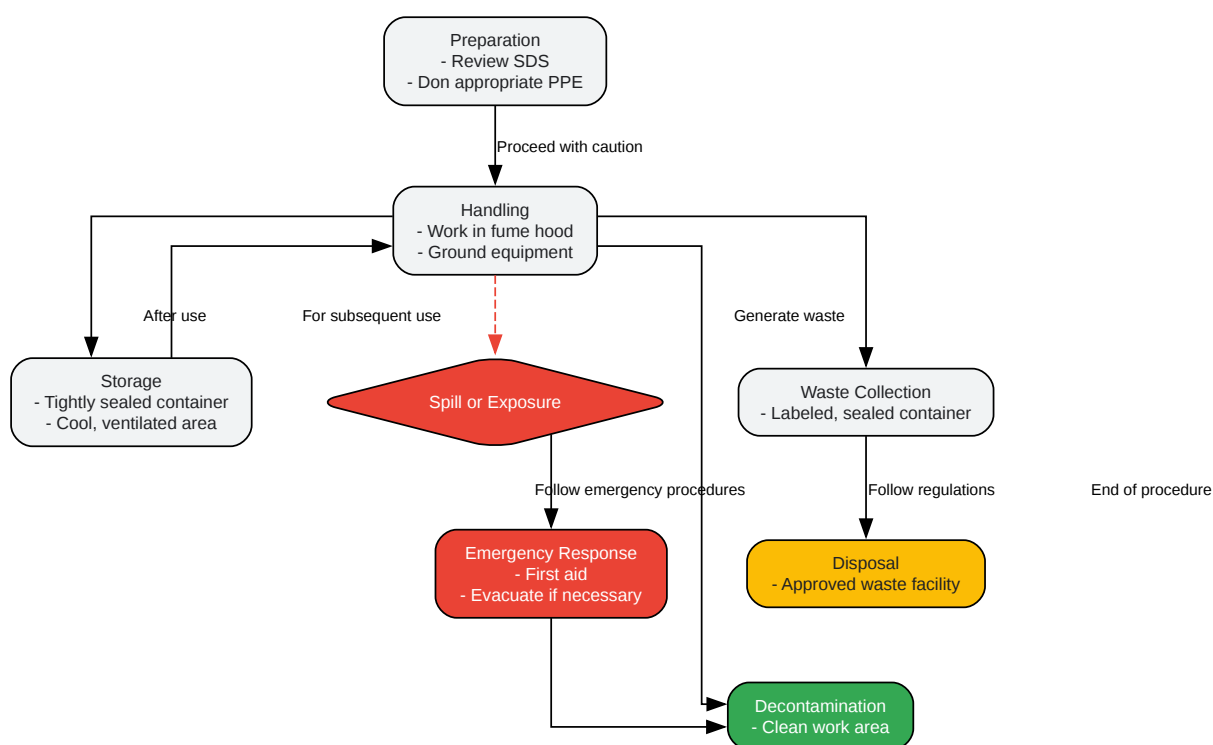
- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water or shower.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[\[1\]](#)
- If swallowed: Rinse the mouth. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[1\]](#)

Disposal Plan

Chemical waste must be handled and disposed of in accordance with all federal, state, and local regulations.

- **Waste Classification:** Determine if the discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR Parts 261.3) and any state or local regulations.[8]
- **Containment:** Collect waste in a suitable, labeled, and closed container.
- **Disposal:** Dispose of the contents and container to an approved waste disposal plant.[1] Do not dispose of it down the drain.

Workflow for Handling 3-(4-Chlorobutyl)oxolane



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Caption: Workflow for safe handling of **3-(4-Chlorobutyl)oxolane**.

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